

Menazon: An In-depth Technical Review of Hydrolysis and Photolysis Rates

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Compound of Interest

Compound Name: Menazon

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This technical guide provides a comprehensive overview of the current scientific understanding of the hydrolysis and photolysis of **menazon**, a triazine-based organophosphate insecticide. Due to the limited availability of specific experimental data in publicly accessible literature, this document summarizes the existing information and outlines the standard methodologies for determining these crucial environmental fate parameters.

Executive Summary

Menazon's persistence and degradation in the environment are primarily governed by hydrolysis and photolysis. Available data suggests that **menazon** is susceptible to degradation under certain conditions, though a complete quantitative picture of its environmental fate remains to be fully elucidated. This guide consolidates the known quantitative data, describes the degradation products identified under various conditions, and details the standardized experimental protocols for assessing hydrolysis and photolysis rates of pesticides like **menazon**.

Data on Menazon Degradation Rates

Quantitative data on the hydrolysis and photolysis of **menazon** under environmentally relevant conditions are sparse in the available scientific literature. The following tables summarize the currently accessible information.

Table 1: Hydrolysis Rate of **Menazon**

Medium	pH	Temperature (°C)	Half-life (DT ₅₀)	Citation
Ethanol	6.0	70	27.6 hours	[1]
Aqueous	7.0	20	Data not available	[2]

Note: It has been qualitatively noted that hydrolysis rates in water at 20°C are expected to be significantly slower than the reported value in ethanol at 70°C[1].

Table 2: Photolysis Rate of **Menazon**

Medium/Phase	Light Source/Condition	Parameter	Value	Citation
Soil Surface	Sunlight	Decomposition Half-life	10.5 hours	[1]
Vapor Phase	Photochemically-produced hydroxyl radicals	Atmospheric Half-life	~5 hours	[1]
Aqueous Solution	Not specified	Quantum Yield	Data not available	

Degradation Pathways

The transformation of **menazon** through hydrolysis and photolysis leads to the formation of various degradation products. The specific products formed are dependent on the environmental conditions.

Hydrolysis Pathway

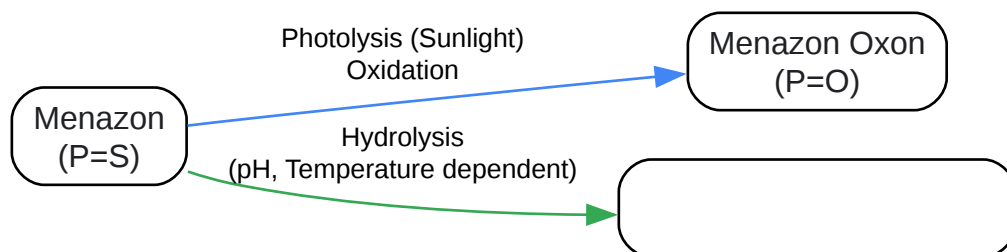
Under harsh experimental conditions, the hydrolysis of **menazon** has been shown to proceed through the cleavage of the phosphorodithioate and triazine moieties. Studies involving heating with dilute hydrochloric acid or treatment with methanolic potassium hydroxide have identified the following products[3]:

- Acid Hydrolysis (severe conditions): 2,4-dihydroxy-6-methyl-1,3,5-triazine and 2,4-diamino-6-mercaptomethyl-1,3,5-triazine.
- Alkaline Hydrolysis (methanolic KOH): 2,4-diamino-6-methylthiomethyl-1,3,5-triazine.

It is important to note that these products were identified under conditions that are not representative of typical environmental scenarios.

Photolysis Pathway

The primary photochemical reaction for **menazon** is the oxidation of the thiono group ($P=S$) to the corresponding oxon ($P=O$), forming the **menazon** oxon analogue. This photooxidation is a key transformation on soil surfaces exposed to sunlight[1].



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Caption: Simplified degradation pathways of **Menazon**.

Experimental Protocols

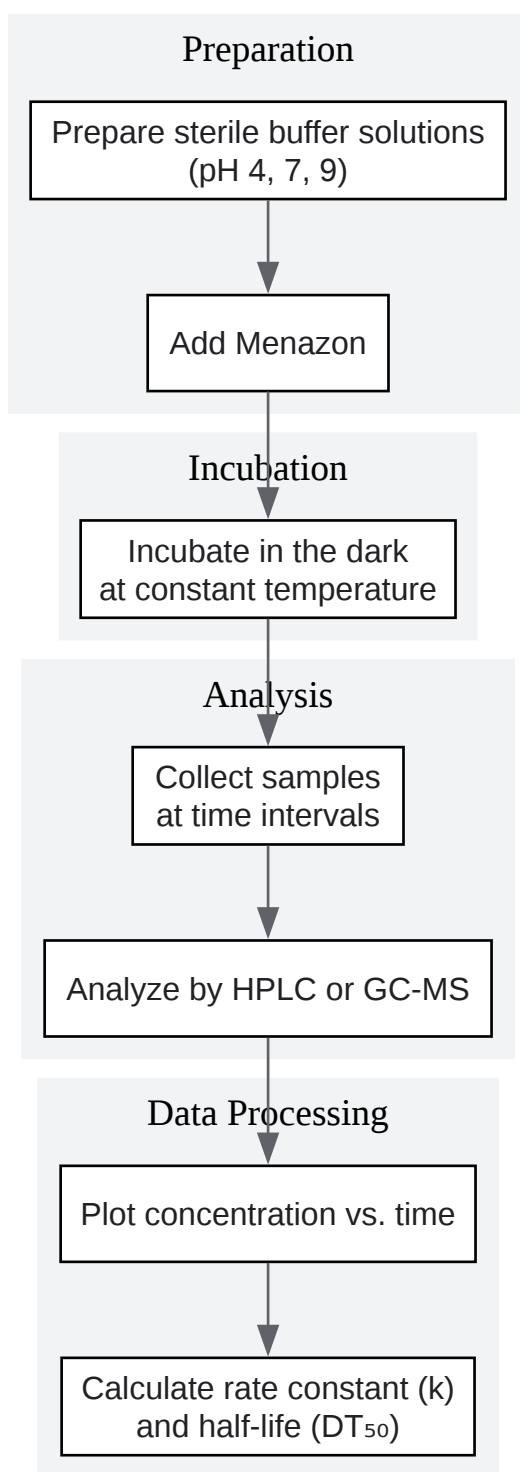
Standardized guidelines for testing the hydrolysis and photolysis of chemicals are provided by the Organisation for Economic Co-operation and Development (OECD). These protocols are designed to generate reliable and comparable data for environmental risk assessments.

Hydrolysis Experimental Protocol (Following OECD Guideline 111)

The objective of this test is to determine the rate of abiotic hydrolysis of a substance as a function of pH.

Workflow:

- **Preliminary Test:** A preliminary test is conducted at 50°C in the dark for 5 days at pH 4, 7, and 9 to quickly assess the hydrolytic stability of the test substance.
- **Tier 1 - Main Study:** If significant hydrolysis (>10%) is observed in the preliminary test, a main study is performed at a constant, environmentally relevant temperature (e.g., 20 or 25°C) using sterile buffer solutions at pH 4, 7, and 9.
- **Test Substance and Concentration:** The pure active substance is used at a concentration that is sufficiently low to be soluble in the aqueous test solutions but high enough for accurate quantification.
- **Incubation:** Test solutions are maintained at a constant temperature in the dark to prevent photolysis.
- **Sampling and Analysis:** Aliquots of the test solutions are taken at appropriate time intervals. The concentration of the parent substance and, if necessary, major hydrolysis products are determined using a suitable and validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Data Analysis:** The rate of hydrolysis is determined by plotting the concentration of the test substance against time. The data are typically fitted to a first-order or pseudo-first-order kinetic model to calculate the hydrolysis rate constant (k) and the half-life (DT_{50}) at each pH.



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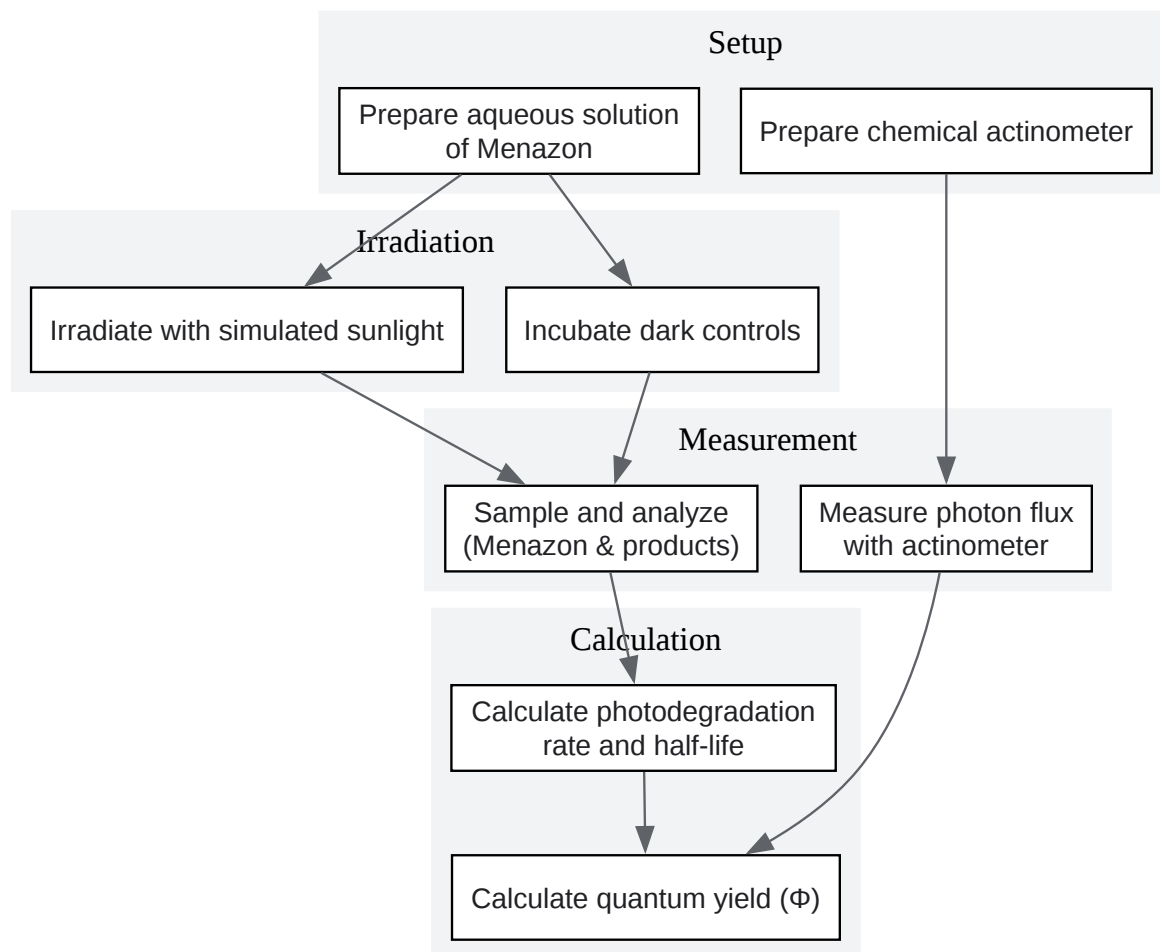
Caption: Experimental workflow for hydrolysis testing (OECD 111).

Photolysis Experimental Protocol (Following OECD Guideline 316)

This guideline is designed to determine the rate and pathway of direct phototransformation of chemicals in water.

Workflow:

- **Test Substance and Solution:** A solution of the test substance in sterile, purified water is prepared. The concentration should be low enough to ensure complete solubility and to avoid significant light attenuation by the substance itself.
- **Light Source:** An artificial light source that simulates natural sunlight is typically used (e.g., a xenon arc lamp with appropriate filters). The spectral distribution and intensity of the light source must be well-characterized.
- **Irradiation:** The test solutions are irradiated in temperature-controlled quartz cells or vessels that are transparent to the wavelengths of the light source.
- **Dark Controls:** Parallel experiments are conducted with identical solutions kept in the dark to account for any degradation that is not light-induced (e.g., hydrolysis).
- **Sampling and Analysis:** Samples are taken from both the irradiated and dark control solutions at various time points. The concentration of the parent compound and any major photoproducts are quantified using a validated analytical method.
- **Actinometry:** A chemical actinometer with a known quantum yield is used to measure the photon flux of the light source, which is essential for calculating the quantum yield of the test substance.
- **Data Analysis:** The photodegradation rate constant and half-life are determined from the concentration-time data. The quantum yield (Φ), which is the efficiency of a photon in causing a chemical reaction, is calculated using the degradation rate of the test substance and the measured photon flux.



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Caption: Experimental workflow for aqueous photolysis testing (OECD 316).

Conclusion

While **menazon** is known to undergo hydrolysis and photolysis, there is a significant lack of publicly available, quantitative data that would allow for a thorough environmental risk assessment under various conditions. The information that is available suggests that photolysis on soil surfaces is a relevant degradation pathway. To fully understand the environmental fate of **menazon**, further studies conducted according to standardized guidelines, such as those provided by the OECD, are necessary to determine its hydrolysis and aqueous photolysis rates

at different pH values and temperatures, as well as to identify the full range of degradation products formed under environmentally relevant conditions.

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